

Essential Safety and Operational Guide for Handling 2-(4-Aminophenyl)ethanol

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)ethanol

Cat. No.: B7734205

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(4-Aminophenyl)ethanol** (CAS No. 104-10-9). Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

2-(4-Aminophenyl)ethanol is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and may cause respiratory irritation. It is also noted to be air-sensitive. Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US) standards.
Hand Protection	Chemically resistant, impervious gloves. Nitrile or Neoprene are recommended based on general resistance to aromatic amines.	Inspected prior to use and compliant with EU Directive 89/686/EEC and the standard EN 374.
Body Protection	Fire/flammable resistant and impervious clothing, such as a lab coat.	To prevent skin exposure.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded, if irritation or other symptoms are experienced, or if working in a poorly ventilated area. For solids, a dust mask (e.g., N95) may be sufficient for low-level exposures.	Use a full-face respirator if irritation or other symptoms are experienced.

Glove Selection and Breakthrough Time

While specific breakthrough time data for **2-(4-Aminophenyl)ethanol** is not readily available, data for related aromatic amines suggests that nitrile and neoprene gloves offer suitable protection for incidental contact. For prolonged or immersive contact, heavier-duty gloves are recommended. It is crucial to inspect gloves for any signs of degradation before use and to change them immediately if contamination is suspected.

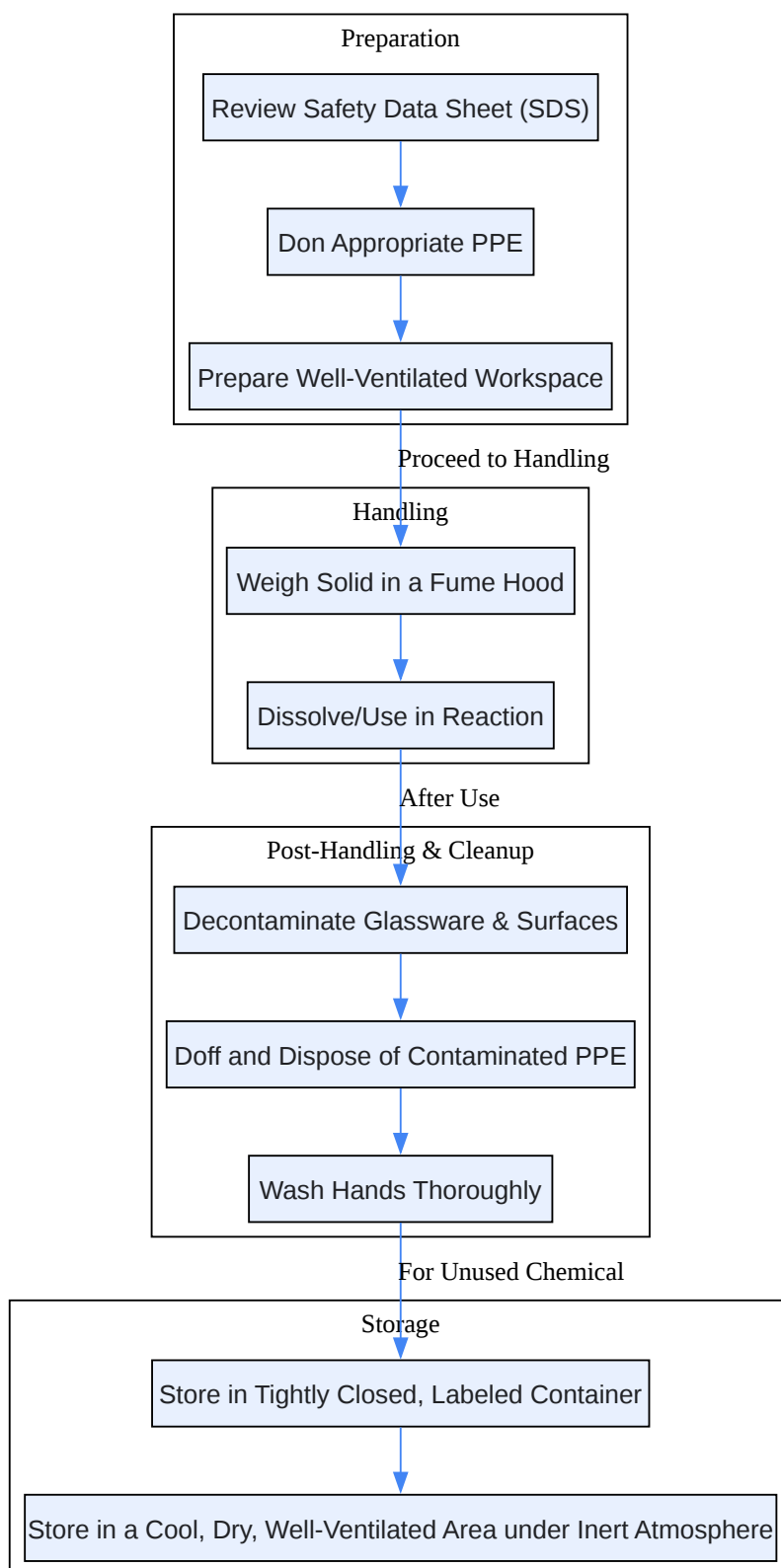
Glove Material	Estimated Breakthrough Time (for similar aromatic amines)	Recommendation
Nitrile Rubber	> 60 minutes (for incidental splash contact)	Suitable for general laboratory use and handling.
Neoprene	> 120 minutes (for incidental splash contact)	Recommended for tasks with a higher risk of splash.
Butyl Rubber	> 480 minutes	Recommended for extended or immersive handling.

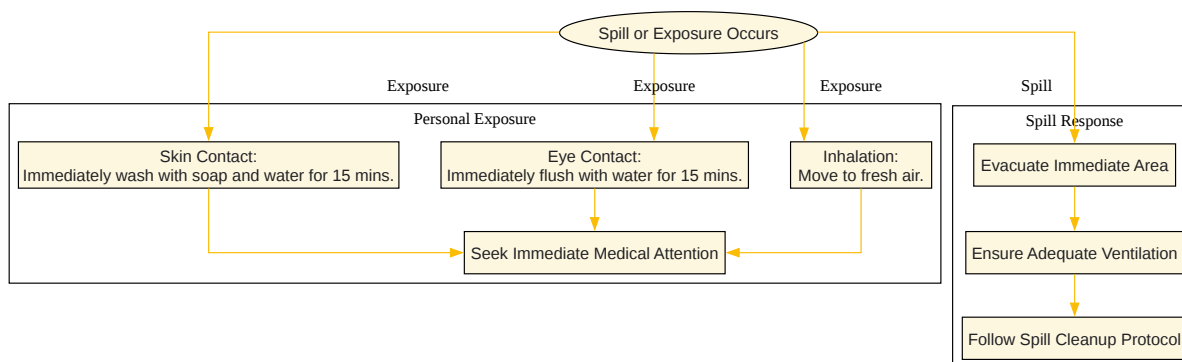
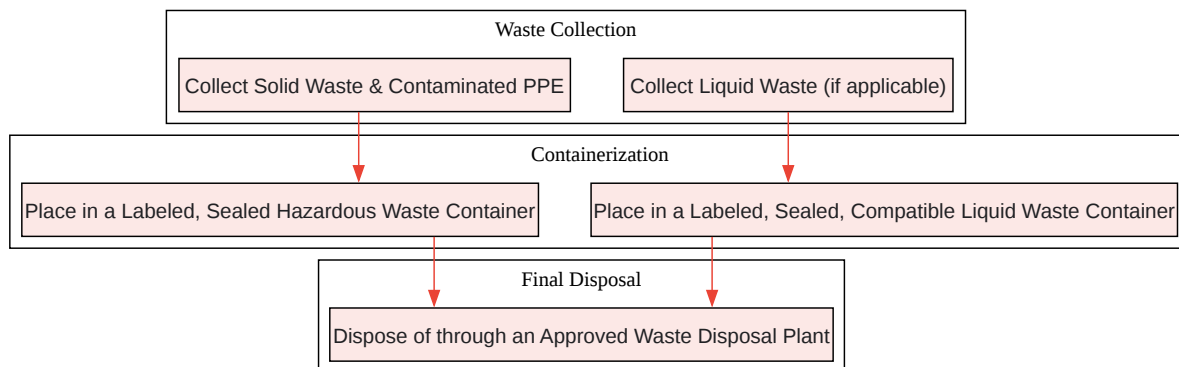
Note: The breakthrough times are estimates based on data for chemically similar compounds. It is crucial to consult the glove manufacturer's specific chemical resistance data if available.

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is essential for minimizing the risks associated with handling **2-(4-Aminophenyl)ethanol**.

Operational Workflow Diagram





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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 2-(4-Aminophenyl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at:

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